

# A Technical Guide to the Physical and Chemical Properties of Pyromellitic Dianhydride (PMDA)

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## Compound of Interest

Compound Name: Pyromellitic dianhydride

Cat. No.: B145882

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## Introduction

**Pyromellitic dianhydride** (PMDA), with the chemical formula  $C_{10}H_2O_6$ , is a highly reactive organic compound that serves as a fundamental building block in the synthesis of high-performance polymers.[1][2] Systematically named 1,2,4,5-benzenetetracarboxylic dianhydride, it consists of a central benzene ring fused to two anhydride groups.[1] This structure imparts exceptional thermal stability and reactivity, making PMDA a critical monomer in the production of polyimides, such as Kapton, which are prized for their excellent mechanical strength, chemical resistance, and thermal stability.[1][2] It also functions as a curing agent for epoxy resins and a chain extender in polymer recycling.[3][4][5] This guide provides an in-depth overview of the core physical and chemical properties of PMDA, detailed experimental protocols, and key reactivity pathways, intended for researchers, scientists, and professionals in materials science and drug development.

## Physical Properties

PMDA typically appears as a white to light yellow crystalline powder.[1][4][6] It is a hygroscopic solid that readily absorbs moisture from the atmosphere.[3][6] Due to its moisture sensitivity, it should be stored in dry, cool, and well-ventilated conditions under an inert atmosphere.[7][8]

## Tabulated Physical Data

The key physical properties of **pyromellitic dianhydride** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>2</sub> O <sub>6</sub>	[1][4][6][9]
Molecular Weight	218.12 g/mol	[6][9][10]
Appearance	White to light yellow crystalline powder	[1][4][6]
Melting Point	283 - 286 °C (541 - 547 °F)	[3][9][11]
Boiling Point	397 - 400 °C (747 - 752 °F)	[3][4][6][9]
Density	1.68 g/cm <sup>3</sup>	[3][4][6][12]
Vapor Pressure	4.8 x 10 <sup>-6</sup> mmHg at 25 °C (Estimated)	[6]
Log P (n-octanol/water)	≤ -2.03 at 21.5 °C	[11]
Water Solubility	Reacts; 8.56 g/L at 20 °C (before hydrolysis)	[6][10][11]

## Solubility Profile

PMDA's solubility is dictated by its reactivity, particularly with protic solvents. It readily hydrolyzes in water to form pyromellitic acid.[2][4] It is soluble in a range of polar organic solvents but generally insoluble in nonpolar solvents.

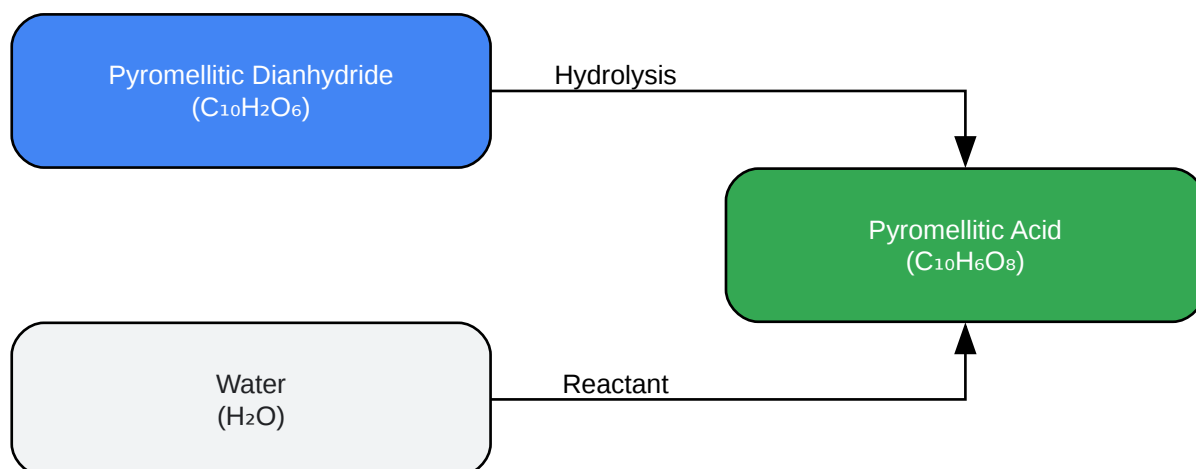
Solvent	Solubility	Source(s)
Dimethyl sulfoxide (DMSO)	Soluble	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Dimethylformamide (DMF)	Soluble	<a href="#">[4]</a>
Acetone	Soluble	<a href="#">[4]</a> <a href="#">[5]</a>
Tetrahydrofuran (THF)	Soluble	
Methyl Ethyl Ketone (MEK)	Soluble	<a href="#">[4]</a>
Ethyl Acetate	Soluble	<a href="#">[4]</a>
Chloroform	Insoluble	<a href="#">[4]</a>
Ether	Insoluble	<a href="#">[4]</a>
Benzene	Insoluble	<a href="#">[4]</a>
Water	Reacts to form pyromellitic acid	<a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[12]</a>

## Chemical Properties and Reactivity

The chemical behavior of PMDA is dominated by the two highly electrophilic anhydride groups, which makes it an excellent electron acceptor.[\[13\]](#) This high reactivity is the basis for its primary applications in polymerization and cross-linking reactions.[\[14\]](#)

## Hydrolysis

When exposed to moisture or water, PMDA undergoes rapid hydrolysis. The anhydride rings open to form the corresponding tetracarboxylic acid, pyromellitic acid.[\[2\]](#)[\[4\]](#)[\[6\]](#) This reaction is a critical consideration for its handling and storage.



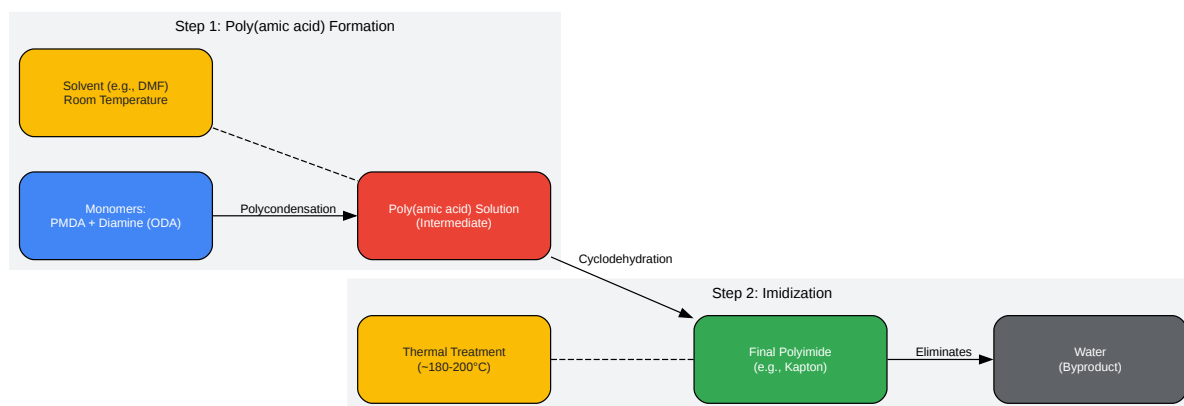
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Caption: Reaction pathway for the hydrolysis of PMDA.

## Polyimide Synthesis

The most significant application of PMDA is as a monomer in the synthesis of polyimides.<sup>[1][13]</sup> The process typically involves a two-step polycondensation reaction with a diamine (e.g., 4,4'-oxydianiline, ODA).

- Poly(amic acid) Formation: PMDA reacts with the diamine at or below room temperature in a polar aprotic solvent like DMF to form a soluble poly(amic acid) intermediate.<sup>[13][15]</sup>
- Imidization: The poly(amic acid) is then converted to the final polyimide through thermal or chemical dehydration, which closes the imide rings and eliminates water.<sup>[1][15]</sup>

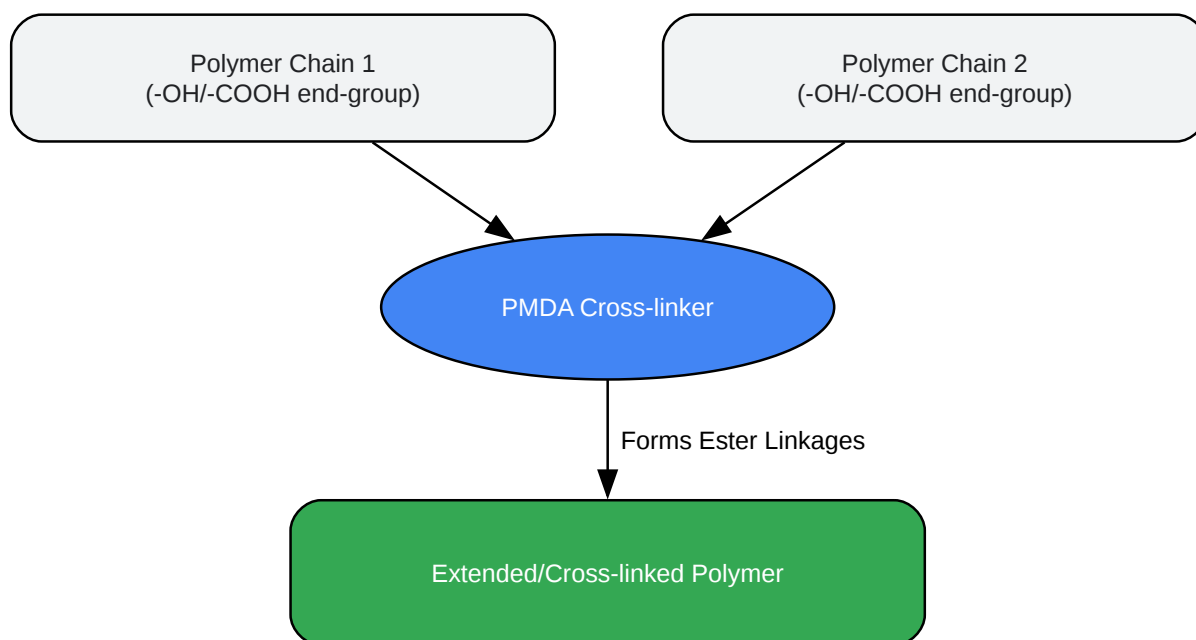


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Caption: Experimental workflow for two-step polyimide synthesis.

## Curing and Cross-Linking Reactions

PMDA serves as an effective curing agent for epoxy resins and a chain extender for polyesters like polyethylene terephthalate (PET).<sup>[4][5][9]</sup> In these roles, the anhydride groups react with hydroxyl (-OH) and carboxylic acid (-COOH) end-groups on polymer chains. This reaction links separate chains together, increasing the polymer's molecular weight and improving its mechanical and rheological properties.<sup>[3]</sup>



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Caption: Logical diagram of PMDA as a polymer chain extender.

## Experimental Protocols

The following sections detail methodologies for the synthesis and analysis of PMDA and its derivatives.

### Laboratory Synthesis of PMDA from Pyromellitic Acid

This protocol describes the dehydration of pyromellitic acid to yield PMDA, a common laboratory-scale preparation.<sup>[2][3][16]</sup>

- Apparatus: A round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Reagents: Pyromellitic acid, acetic anhydride (in excess).
- Procedure: a. Suspend pyromellitic acid in acetic anhydride within the flask. b. Heat the mixture to reflux and maintain for several hours to ensure complete dehydration.<sup>[16]</sup> c. Cool the reaction mixture, allowing the PMDA product to crystallize. d. Collect the solid product by vacuum filtration. e. Wash the crystals with a suitable solvent (e.g., dry ether) to remove

residual acetic anhydride and acetic acid. f. Dry the purified PMDA product in a vacuum oven. For high purity, the product can be further purified by vacuum sublimation.[9]

## Synthesis of PMDA-ODA Polyimide

This protocol outlines a general procedure for synthesizing a polyimide from PMDA and 4,4'-oxydianiline (ODA).[15]

- Apparatus: A three-neck flask with a mechanical stirrer, nitrogen inlet, and addition funnel, placed in a heating mantle.
- Reagents: **Pyromellitic dianhydride** (PMDA), 4,4'-oxydianiline (ODA), N,N-dimethylformamide (DMF, anhydrous), Methanol.
- Procedure: a. Dissolve a stoichiometric amount of ODA in anhydrous DMF in the flask under a nitrogen atmosphere. b. Slowly add an equimolar amount of solid PMDA to the stirred ODA solution at room temperature. The viscosity will increase significantly as the poly(amic acid) forms. c. Continue stirring the solution for 2-4 hours at room temperature to ensure complete polymerization to the poly(amic acid). d. For thermal imidization, heat the poly(amic acid) solution to 180 °C and maintain for 10-12 hours.[15] Water will be eliminated during this process. e. After cooling, precipitate the resulting polyimide by slowly pouring the polymer solution into a large volume of methanol with vigorous stirring. f. Filter the solid polyimide, wash thoroughly with fresh methanol, and dry in a vacuum oven at 75 °C.[15]

## Determination of Water Solubility (Based on OECD Guideline 105)

The "Flask Method" is a standard procedure for determining the water solubility of a substance. [11]

- Principle: A surplus of the substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.
- Procedure: a. Add an excess amount of PMDA to a flask containing deionized water. b. Agitate the flask at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24 hours). Note that for PMDA, this measures the combined solubility

and initial hydrolysis rate. c. Centrifuge the solution to separate undissolved solid. d. Analyze the clear aqueous supernatant to determine the concentration of dissolved species. Given its reactivity, this would likely involve titration to measure the total acid content.

## Safety and Handling

PMDA is a hazardous substance that requires careful handling to avoid exposure.[\[10\]](#)[\[17\]](#)

### GHS Hazard Information

Hazard Statement	Description	Source(s)
H317	May cause an allergic skin reaction.	<a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[17]</a>
H318	Causes serious eye damage.	<a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[17]</a>
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	<a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[17]</a>

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle PMDA exclusively in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[7\]](#)[\[8\]](#) Eyewash stations and safety showers should be readily accessible.[\[17\]](#)
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[8\]](#)[\[17\]](#)
  - Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.[\[8\]](#)[\[12\]](#)
  - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate filter respirator.[\[8\]](#)[\[12\]](#)
- Special Handling: Avoid creating dust.[\[8\]](#) Keep containers tightly closed and away from moisture and incompatible materials like strong oxidizing agents and alcohols.[\[10\]](#)[\[17\]](#)



## Conclusion

**Pyromellitic dianhydride** is a cornerstone of high-performance polymer chemistry, defined by its high reactivity and the exceptional stability it imparts to resulting materials. Its physical properties, including a high melting point and specific solubility profile, are well-documented. The chemical reactivity, centered on the hydrolysis of its anhydride rings and their reaction with amines and alcohols, enables its widespread use in synthesizing polyimides and modifying other polymers. A thorough understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in research and industrial applications.

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